

Hexabromoethane: An In-depth Technical Guide on its Environmental Impact and Toxicology

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Compound of Interest

Compound Name: Hexabromoethane

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Introduction

Hexabromoethane (HBE), with the chemical formula C_2Br_6 , is a fully brominated hydrocarbon. It exists as a yellowish-white crystalline solid and is characterized by its high density and low solubility in water.[1][2] HBE is primarily utilized as a flame retardant.[1] Its structure consists of an ethane backbone where all hydrogen atoms have been substituted by bromine atoms.[1][2] Upon heating, it decomposes to form tetrabromoethylene.[3][4] Like many halogenated hydrocarbons, HBE is sensitive to radiation.[3][4] This guide provides a comprehensive overview of the available data on the environmental fate, ecotoxicology, and mammalian toxicology of **hexabromoethane**, highlighting areas where data is currently lacking.

Physicochemical Properties

A summary of the key physicochemical properties of **hexabromoethane** is presented in Table 1. This data is essential for predicting its behavior and distribution in the environment.

Table 1: Physicochemical Properties of **Hexabromoethane**

Property	Value	Reference(s)
CAS Number	594-73-0	[2]
Molecular Formula	C ₂ Br ₆	[2]
Molecular Weight	503.45 g/mol	[2]
Appearance	Yellowish-white crystalline solid	[3][4]
Melting Point	155-160 °C	[5]
Boiling Point	318 °C at 760 mmHg	[5]
Vapor Pressure	0.00069 mmHg at 25°C	[5]
Water Solubility	Low (qualitative)	[1][2]
Log Octanol-Water Partition Coefficient (Log Kow)	4.663	[6]
Organic Carbon-Water Partition Coefficient (Koc)	No experimental data available. Estimation methods based on Kow are available.	[7][8][9][10]
Henry's Law Constant	No experimental data available.	

Environmental Fate and Transport

The environmental fate and transport of a chemical describe its movement and transformation in the air, water, and soil.

- Persistence: **Hexabromoethane** is expected to be persistent in the environment.
- Transport: Due to its low water solubility and moderate Log Kow, **hexabromoethane** is likely to adsorb to organic matter in soil and sediment.[1][2][7][8] Its low vapor pressure suggests that volatilization from water and soil surfaces is not a primary mode of transport.
- Biodegradation: There is currently a lack of experimental data on the biodegradation of **hexabromoethane**. Studies on other halogenated hydrocarbons suggest that

biodegradation can occur under both aerobic and anaerobic conditions, but the specific pathways and metabolites for **hexabromoethane** have not been elucidated.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Ecotoxicology

Ecotoxicology studies the harmful effects of chemical substances on ecosystems. The available acute ecotoxicity data for **hexabromoethane** is summarized in Table 2.

Table 2: Acute Ecotoxicity of **Hexabromoethane**

Test Organism	Endpoint	Value (mg/L)	Reference(s)
Fish (Species not specified)	96-hour LC ₅₀	0.51	
Aquatic Invertebrate (Species not specified)	48-hour EC ₅₀	0.96	
Algae (Pseudokirchneriella subcapitata)	72-hour EC ₅₀ (Growth Inhibition)	22.5 (EyC ₅₀)	[3]

- LC₅₀ (Lethal Concentration 50): The concentration of a substance that is lethal to 50% of the test population over a specified period.
- EC₅₀ (Effective Concentration 50): The concentration of a substance that causes a specified effect in 50% of the test population over a specified period.
- EyC₅₀: The concentration that causes a 50% reduction in the yield of the algae.

Mammalian Toxicology

The available data on the mammalian toxicity of **hexabromoethane** is limited and primarily comes from risk assessment summaries rather than detailed public studies.

Table 3: Mammalian Toxicity of **Hexabromoethane**

Test Type	Species	Endpoint	Value	Reference(s)
Acute Oral Toxicity	Not specified	LD ₅₀	> 2000 mg/kg body weight	
Acute Dermal Toxicity	Not specified	LD ₅₀	> 2000 mg/kg body weight	
Subchronic Oral Toxicity	Not specified	126-day NOAEL	> 100 mg/kg body weight/day	
Reproductive Toxicity	Not specified	NOAEL	> 300 mg/kg body weight/day	
Dermal Sensitization	Guinea Pig	Weak sensitizer		
Mutagenicity/Clastogenicity	in vitro	Not expected to be mutagenic or clastogenic		

- LD₅₀ (Lethal Dose 50): The dose of a substance that is lethal to 50% of the test population.
- NOAEL (No-Observed-Adverse-Effect Level): The highest dose or exposure level of a substance at which no adverse effects are observed.

Bioaccumulation

Bioaccumulation is the process by which a substance builds up in an organism. The potential for bioaccumulation is often estimated using the bioconcentration factor (BCF) or the bioaccumulation factor (BAF).[\[11\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

There is currently no experimental data available for the BCF or BAF of **hexabromoethane**. Its moderate Log Kow of 4.663 suggests a potential for bioaccumulation in aquatic organisms.[\[6\]](#)

Toxicological Mechanisms and Signaling Pathways

There is a significant lack of information regarding the specific molecular mechanisms of toxicity and the signaling pathways affected by **hexabromoethane**. General mechanisms of

toxicity for halogenated hydrocarbons can involve disruption of cell membranes, interference with mitochondrial function, and generation of reactive oxygen species, leading to cellular damage.[26] However, specific studies on **hexabromoethane** are not available in the public domain.

Experimental Protocols

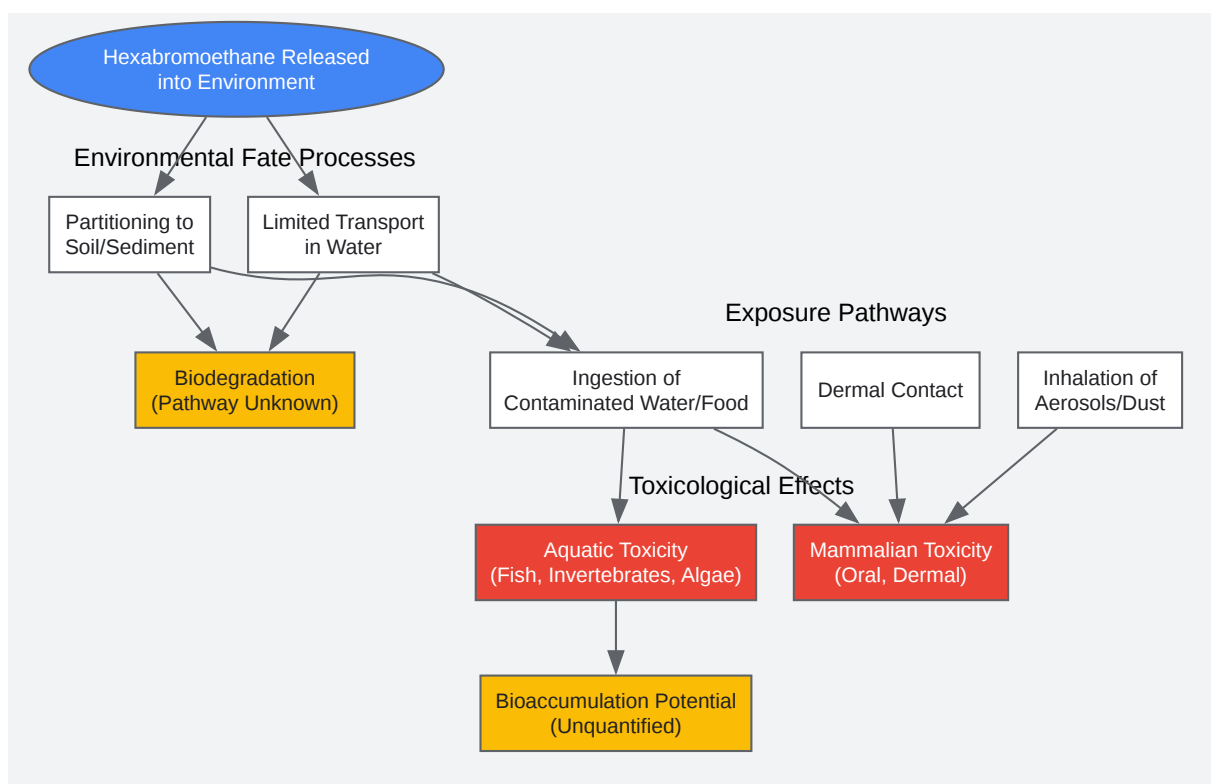
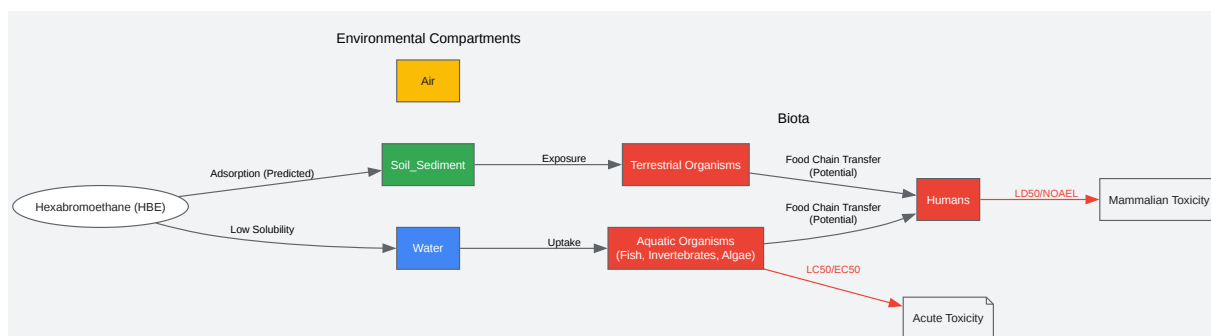
Detailed experimental protocols for the specific toxicity studies conducted on **hexabromoethane** are not publicly available. The data presented in this guide are from summary reports. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for regulatory toxicity testing. These include:

- **Acute Oral Toxicity:** Generally follows OECD Test Guideline 401, 420, 423, or 425.[8][27][28][29] These studies involve administering the substance by gavage to fasted rodents (usually rats) at various dose levels. Observations for mortality and clinical signs of toxicity are made for up to 14 days.
- **Acute Dermal Toxicity:** Typically follows OECD Test Guideline 402. The substance is applied to the shaved skin of animals (often rabbits or rats) for 24 hours, and the animals are observed for 14 days.
- **Fish Acute Toxicity Test:** Follows OECD Test Guideline 203. Fish (e.g., Rainbow Trout, Zebra Fish, or Fathead Minnow) are exposed to a range of concentrations of the test substance in water for 96 hours.[1][5][17][20][29][30][31][32] Mortality is the primary endpoint.
- **Daphnia sp. Acute Immobilisation Test:** Follows OECD Test Guideline 202. *Daphnia magna* are exposed to the test substance for 48 hours, and the concentration at which 50% of the daphnids are immobilized is determined.[15][26][33][34][35][36][37]
- **Algal Growth Inhibition Test:** Follows OECD Test Guideline 201. A culture of green algae (e.g., *Pseudokirchneriella subcapitata*) is exposed to the test substance for 72 hours, and the inhibition of growth is measured.[3][14][18][19][30][38]
- **Bioconcentration in Fish:** Follows OECD Test Guideline 305. This study determines the uptake and depuration of a chemical by fish from water, allowing for the calculation of the BCF.

Conclusion

Hexabromoethane is a substance for which there is a notable lack of in-depth, publicly available toxicological and environmental data. While summary data from regulatory assessments provide a general overview of its hazard profile, the absence of detailed experimental studies, particularly regarding chronic toxicity, biodegradation, bioaccumulation, and mechanisms of action, presents a significant knowledge gap. Further research is required to fully characterize the environmental and health risks associated with this compound.

Diagrams



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